

A Beginner's Guide to Atmospheric Moisture Tracking with WAM2layers

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Compound of Interest

Compound Name: WAM2

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An Introduction to the Water Accounting Model - 2 layers (**WAM2layers**)

The **WAM2layers** model is a powerful open-source tool written in Python used for atmospheric moisture tracking.^{[1][2][3]} It allows researchers to investigate the origins and fates of atmospheric moisture, providing critical insights into the hydrological cycle, weather patterns, and climate dynamics.^{[4][5][6]} The model can operate in two primary modes:

- Backward tracking: To determine the evaporative sources of precipitation in a specific region.^{[1][2][4]}
- Forward tracking: To identify where moisture from a particular area will eventually precipitate.^{[1][2][4]}

This guide provides a detailed protocol for beginners to install, configure, and run a basic atmospheric moisture tracking experiment using **WAM2layers**.

Application Notes and Protocols

Installation and Setup

WAM2layers requires a Python environment and can be installed using pip. It is highly recommended to use a virtual environment to manage dependencies.

Experimental Protocol: Installation

- Prerequisites: Ensure you have a Python environment (version 3.11 or higher) and a command-line interface.[\[7\]](#) For Windows users, it is recommended to use Windows Subsystem for Linux (WSL).[\[7\]](#)
- Install Python: If Python is not installed, it is recommended to install it via Miniconda, which simplifies package management.[\[7\]](#)
- Create a Virtual Environment:
- Install **WAM2layers**: Install the package directly from PyPI. For a complete installation that includes visualization and development packages, use the following command:[\[7\]](#)
- Verify Installation: Check that the **WAM2layers** command-line interface is accessible:

Data Requirements and Preparation

WAM2layers processes gridded atmospheric data from sources like reanalysis datasets (e.g., ERA5) or climate model outputs.[\[4\]](#) The core of the model consists of a two-step process: preprocessing and tracking.[\[4\]](#) The preprocessing step collapses the input data onto a two-layer vertical grid.[\[4\]](#)

Parameter	Description	Typical Source
q	Specific humidity	ERA5, CMIP
u	Zonal wind component	ERA5, CMIP
v	Meridional wind component	ERA5, CMIP
sp	Surface pressure	ERA5, CMIP
evap	Evaporation	ERA5, CMIP
precip	Precipitation	ERA5, CMIP
tcwv	Total column water vapor	ERA5, CMIP

A summary of essential input data for a **WAM2layers** experiment.

For convenience, **WAM2layers** provides a utility to download example datasets, which is ideal for beginners.[\[4\]](#)

Computational Workflow: A Backward Tracking Experiment

This protocol outlines the steps to run a backward tracking experiment to identify the moisture sources for a historical precipitation event.

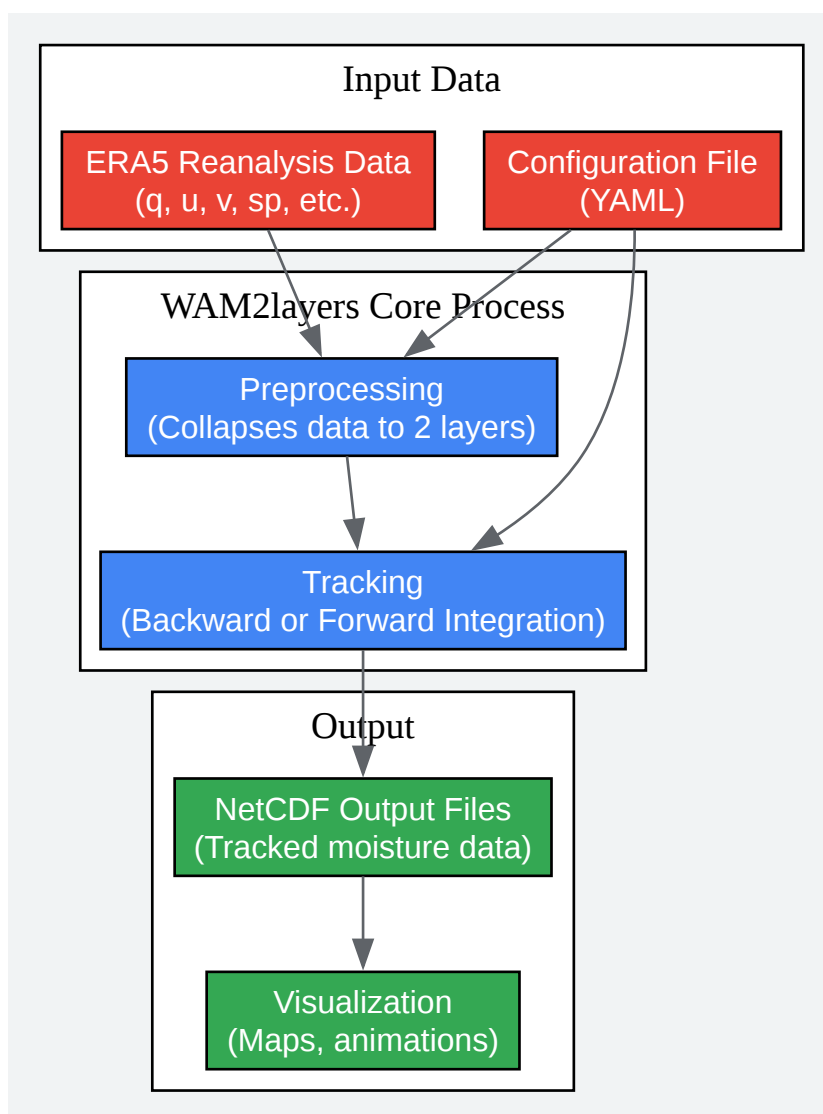
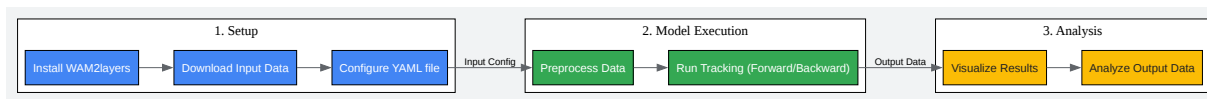
Experimental Protocol: Running a Simulation

- **Download Example Data:** Use the **wam2layers** download command to fetch a pre-packaged example case. This will create a new directory with the necessary input data and configuration file.[\[8\]](#)
- **Review the Configuration File:** Open the config-eiffel.yaml file. This file contains all the settings for the experiment, including the date range, tracking direction (forward or backward), and paths to input/output files.
- **Preprocessing:** Run the preprocessing step to prepare the ERA5 data. This command reads the raw data and aggregates it into the two-layer model structure.[\[4\]](#)[\[8\]](#)
- **Tracking:** Execute the core tracking algorithm. For this example, we perform a backward track to find the origin of precipitation.[\[8\]](#)[\[9\]](#)
- **Visualization:** After the tracking is complete, generate a visualization of the results.[\[8\]](#)

Visualizations

Logical Workflow of a WAM2layers Experiment

The following diagram illustrates the logical steps involved in conducting a typical **WAM2layers** experiment, from initial setup to final analysis.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com